

Detailed Technical Guide: N-Methyl-2-(phenylthio)ethanamine Hydrochloride

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Compound of Interest

Compound Name:	<i>N-Methyl-2-(phenylthio)ethanamine hydrochloride</i>
CAS No.:	114458-72-9
Cat. No.:	B2866283

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Executive Summary

N-Methyl-2-(phenylthio)ethanamine hydrochloride is a secondary amine building block characterized by a phenylthioether moiety linked to an N-methyl ethylamine chain.^[1] It serves as a critical intermediate in the synthesis of serotonin and norepinephrine reuptake inhibitors (SNRIs) and other central nervous system (CNS) active agents. Its structural motif—combining a lipophilic aryl-thioether with a basic amine—mimics the pharmacophore of several antidepressant and analgesic drugs, making it a valuable tool for structure-activity relationship (SAR) studies and impurity profiling.

Chemical Identity & Nomenclature^{[1][2][3][4][5]}

This compound is defined by the presence of a sulfur atom bridging a phenyl ring and an ethylamine chain, a configuration that imparts unique electronic and steric properties compared to its ether (oxygen) or methylene (carbon) analogs.

Core Identifiers

Parameter	Details
IUPAC Name	N-Methyl-2-(phenylthio)ethan-1-amine hydrochloride
Common Synonyms	Methyl[2-(phenylthio)ethyl]amine HCl; 2-(Phenylthio)-N-methylethylamine hydrochloride; N-Methyl-2-phenylsulfanyl-ethylamine HCl
CAS Number	2014-78-0 (Referenced as specific salt form; verify with supplier)
Molecular Formula	C ₉ H ₁₃ NS[2][3][4][5] · HCl
Molecular Weight	203.73 g/mol (Salt); 167.27 g/mol (Free Base)
SMILES	CNCCSc1ccccc1.Cl
InChI Key	(Predicted) ZHXISMXDCUJVCY-UHFFFAOYSA-N (for free base)

Physiochemical Properties

Understanding the physiochemical profile is essential for optimizing reaction conditions and formulation strategies. The thioether linkage significantly influences the compound's lipophilicity and metabolic stability.

Key Properties Table

Property	Value / Description	Relevance
Appearance	White to off-white crystalline solid	Indicates purity; yellowing suggests oxidation (sulfoxide formation).
Solubility	Soluble in Water, Methanol, DMSO	High water solubility due to the hydrochloride salt form facilitates aqueous workups.
pKa (Base)	~9.5 (Predicted)	Typical for secondary aliphatic amines; exists as a cation at physiological pH.
LogP (Base)	~2.4 (Predicted)	Moderate lipophilicity allows for membrane permeability in biological assays.
Melting Point	130–135 °C (Typical for HCl salts)	Useful for identity verification via capillary melting point apparatus.
Hygroscopicity	Moderate	Requires storage in a desiccator to prevent clumping and hydrolysis.

Synthesis & Manufacturing Protocols

The synthesis of **N-Methyl-2-(phenylthio)ethanamine hydrochloride** typically follows a nucleophilic substitution pathway. The most robust method involves the alkylation of thiophenol with a 2-chloroethylamine derivative.

Protocol: Nucleophilic Substitution Strategy

Reaction Principle: Thiophenol is deprotonated to form the highly nucleophilic thiophenolate anion, which attacks the electrophilic carbon of 2-chloro-N-methylethylamine.

Reagents:

- Thiophenol (1.0 eq)

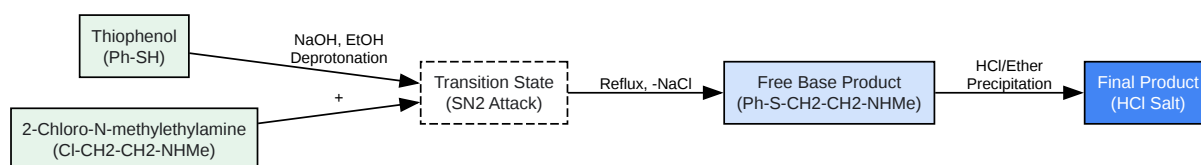
- 2-Chloro-N-methylethylamine hydrochloride (1.1 eq)
- Sodium Hydroxide (2.2 eq) or Potassium Carbonate (2.5 eq)
- Solvent: Ethanol/Water (1:1) or DMF (for anhydrous conditions)

Step-by-Step Methodology:

- Preparation of Nucleophile:
 - Dissolve Thiophenol (10 mmol) in Ethanol (20 mL).
 - Add Sodium Hydroxide (22 mmol) dissolved in minimal water. Stir for 15 minutes at 0°C under Nitrogen atmosphere to generate sodium thiophenolate.
- Alkylation:
 - Add 2-Chloro-N-methylethylamine hydrochloride (11 mmol) portion-wise to the reaction mixture.
 - Note: The amine salt is used directly; the excess base neutralizes the HCl to free the amine in situ.
- Reaction:
 - Heat the mixture to reflux (80°C) for 4–6 hours. Monitor by TLC (Mobile phase: DCM/MeOH 9:1) or HPLC.
- Workup:
 - Cool to room temperature.^{[6][7]} Evaporate ethanol under reduced pressure.
 - Dilute residue with Water (50 mL) and extract with Dichloromethane (3 x 30 mL).
 - Wash combined organic layers with 1M NaOH (to remove unreacted thiophenol) and Brine.
 - Dry over anhydrous Na₂SO₄ and concentrate to yield the crude free base (oil).

- Salt Formation:
 - Dissolve the crude oil in Diethyl Ether or Ethanol.
 - Add 2M HCl in Ether dropwise at 0°C with vigorous stirring.
 - Filter the resulting white precipitate, wash with cold Ether, and dry under vacuum.

Synthesis Pathway Diagram



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Figure 1: Synthetic pathway for **N-Methyl-2-(phenylthio)ethanamine hydrochloride** via nucleophilic substitution.

Applications in Drug Development[11]

This compound is not merely a reagent but a strategic scaffold in medicinal chemistry, particularly for targeting monoamine transporters.

Bioisosteric Replacement Studies

In the optimization of antidepressants like Duloxetine or Atomoxetine, medicinal chemists often explore the "chalcogen effect" by replacing the ether oxygen (-O-) with sulfur (-S-).

- **Mechanistic Insight:** The sulfur atom is larger and more lipophilic than oxygen, potentially enhancing binding affinity to hydrophobic pockets within the Serotonin Transporter (SERT) or Norepinephrine Transporter (NET).
- **Metabolic Stability:** The thioether is susceptible to S-oxidation (forming sulfoxides/sulfones), altering the drug's half-life and polarity.

Impurity Profiling

During the synthesis of thiophene-based drugs (e.g., Duloxetine), phenyl-analogs can appear as impurities if phenyl-based starting materials are present. N-Methyl-2-(phenylthio)ethanamine serves as a Reference Standard to quantify these specific impurities in quality control (QC) assays.

Fragment-Based Drug Discovery (FBDD)

The Ph-S-CH₂-CH₂-N motif is a "privileged structure" in CNS drug design. It is used as a starting fragment to build larger, more complex ligands for:

- 5-HT Receptors: Serotonin receptor modulation.
- Sigma Receptors: Ligands for Sigma-1 receptors often feature N-alkyl-arylalkylamines.

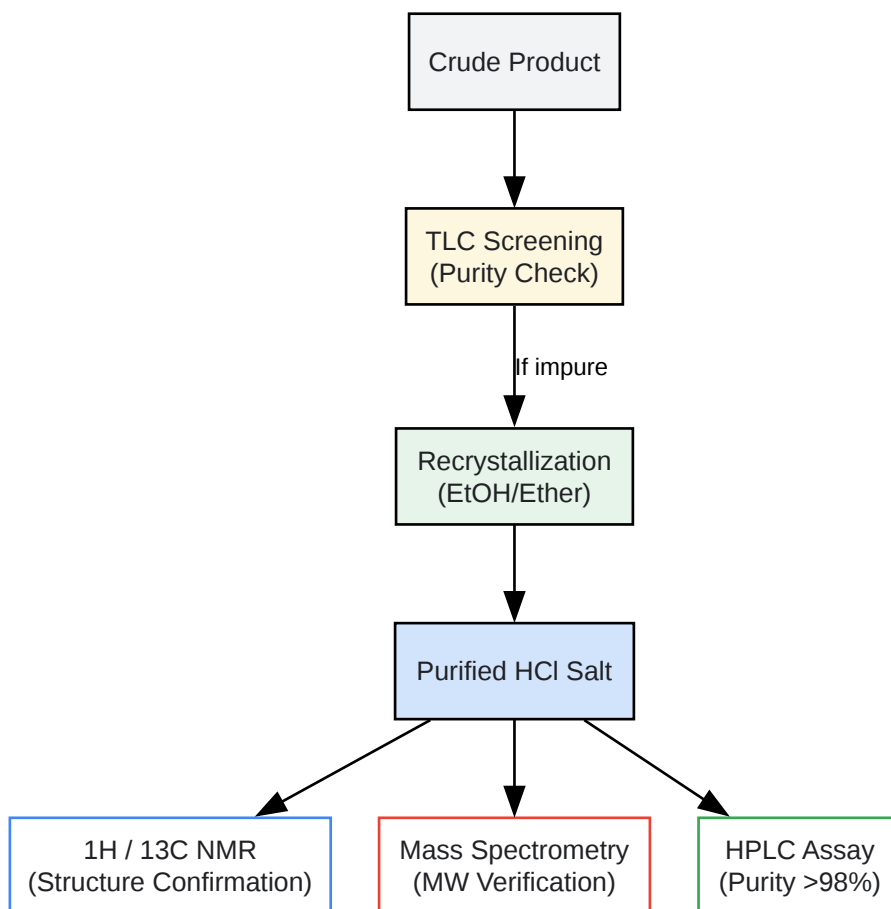
Analytical Characterization

To ensure scientific integrity, the identity and purity of the compound must be validated using the following analytical workflow.

Analytical Specifications

Method	Expected Result	Notes
¹ H NMR (DMSO-d ₆)	δ 7.2-7.5 (m, 5H, Ar-H) δ 3.2 (t, 2H, S-CH ₂) δ 3.0 (t, 2H, N-CH ₂) δ 2.6 (s, 3H, N-CH ₃)	The triplet splitting pattern of the ethyl chain confirms the -CH ₂ CH ₂ - linkage.
¹³ C NMR	Ar-C signals (125-135 ppm), S-CH ₂ (~30 ppm), N-CH ₂ (~48 ppm), N-CH ₃ (~33 ppm).	Distinct shifts for carbons adjacent to S vs. N.
Mass Spectrometry (ESI+)	[M+H] ⁺ = 168.1 m/z	Base peak corresponds to the protonated free amine.
HPLC Purity	>98% (Area)	Column: C18; Mobile Phase: ACN/Water (0.1% TFA); Gradient elution.

Analytical Workflow Diagram



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Figure 2: Standard analytical workflow for validation of **N-Methyl-2-(phenylthio)ethanamine hydrochloride**.

Safety & Handling Protocol

As a chemical intermediate, this compound requires strict adherence to safety protocols.

- Hazards:
 - Skin/Eye Irritant: Causes serious eye irritation (H319) and skin irritation (H315).
 - Sensitization: Potential skin sensitizer due to the reactive amine and thioether groups.

- Odor: Thioethers often possess a strong, disagreeable sulfur odor (stench). Work in a fume hood.
- Storage:
 - Store at 2–8°C under an inert atmosphere (Argon or Nitrogen).
 - Hygroscopic: Keep container tightly sealed to prevent moisture absorption which can lead to hydrolysis or difficulty in handling.
- Disposal:
 - Dispose of as hazardous chemical waste. Do not release into drains. Treat with bleach (hypochlorite) to oxidize residual sulfur odors before disposal if necessary.

References

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- To cite this document: BenchChem. [Detailed Technical Guide: N-Methyl-2-(phenylthio)ethanamine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2866283/docs#detailed-technical-guide-n-methyl-2-phenylthio-ethanamine-hydrochloride\]](https://www.benchchem.com/product/b2866283/docs#detailed-technical-guide-n-methyl-2-phenylthio-ethanamine-hydrochloride)

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